

2-Chloropentan-3-one molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloropentan-3-one

Cat. No.: B101064

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An In-depth Technical Guide on **2-Chloropentan-3-one**: Molecular Weight and Formula

For researchers, scientists, and drug development professionals, a precise understanding of a compound's molecular characteristics is fundamental. This guide provides a detailed breakdown of the molecular formula and molecular weight of **2-Chloropentan-3-one**.

Molecular Formula: C₅H₉ClO

The molecular formula of **2-Chloropentan-3-one** is C₅H₉ClO.^{[1][2][3][4]} This indicates that a single molecule of this compound is composed of five carbon atoms, nine hydrogen atoms, one chlorine atom, and one oxygen atom.

Molecular Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The standard atomic weights for the elements in **2-Chloropentan-3-one** are as follows:

Element (Symbol)	Atomic Weight (g/mol)
Carbon (C)	~12.011
Hydrogen (H)	~1.008
Chlorine (Cl)	~35.45
Oxygen (O)	~15.999

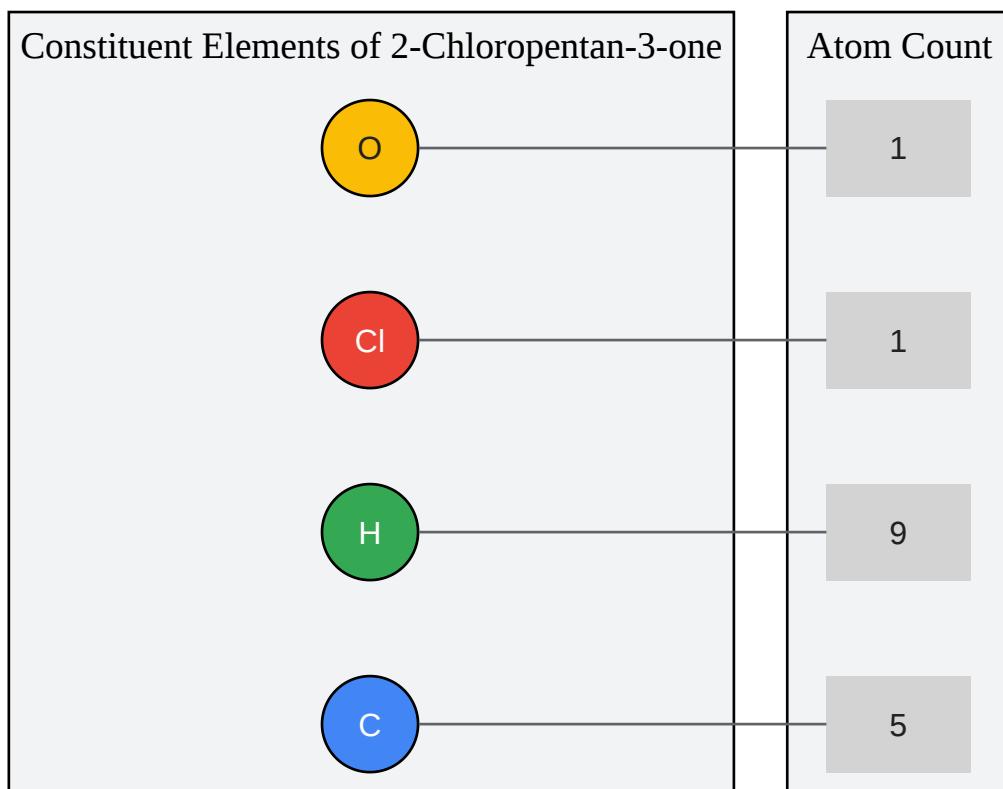
Based on the molecular formula (C_5H_9ClO) and the atomic weights of its constituent elements, the molecular weight of **2-Chloropentan-3-one** is calculated as follows:

$$(5 \times 12.011) + (9 \times 1.008) + (1 \times 35.45) + (1 \times 15.999) = 120.58 \text{ g/mol } [2][3]$$

This calculated molecular weight is a crucial parameter in experimental design, chemical synthesis, and analytical characterization.

Visualization of the Molecular Formula

To visually represent the elemental composition of **2-Chloropentan-3-one**, the following diagram has been generated using the Graphviz DOT language.



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Figure 1. Elemental composition of **2-Chloropentan-3-one**.

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